

Operational Safety Guide: Handling 6-(Chloromethyl)nicotinic Acid

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Compound of Interest

Compound Name: 6-(Chloromethyl)nicotinic acid

CAS No.: 148258-27-9

Cat. No.: B2566862

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Executive Summary & Risk Context

Do not treat this compound simply as a nicotinic acid derivative. While nicotinic acid (Vitamin B3) is a mild irritant, the introduction of the chloromethyl group at the 6-position fundamentally alters the toxicity profile. **6-(Chloromethyl)nicotinic acid** functions as an alkylating agent.

In physiological pH, the chloromethyl moiety is highly reactive toward nucleophiles (DNA, proteins), classifying this compound as a potential vesicant and sensitizer. Standard "irritant" protocols are insufficient. This guide mandates a Corrosive/Alkylator safety posture.

Hazard Characterization (SAR Analysis)

Based on Structure-Activity Relationship (SAR) with 2-(chloromethyl)pyridine and benzyl chloride.

Hazard Class	GHS Category	Mechanism of Action
Skin Corrosion	1B / 1C	The chloromethyl group reacts with skin moisture/proteins to release HCl and alkylate tissue, potentially causing delayed chemical burns.
Eye Damage	Category 1	Irreversible corneal damage possible upon contact due to combined acidity and alkylation.
Respiratory	Category 3	Inhalation of dust/aerosol causes severe mucosal irritation and potential pulmonary edema.
Sensitization	Skin Sens. 1	High potential for allergic contact dermatitis upon repeated exposure.

Personal Protective Equipment (PPE) Matrix

This protocol uses a Two-Tiered Approach based on the scale of operation.

Tier 1: Analytical Scale (< 100 mg)

For weighing standards, NMR prep, and LC-MS handling.

- Engineering Control: Class II, Type A2 Biosafety Cabinet or Chemical Fume Hood (Sash < 18 inches).
- Hand Protection: Double Nitrile Gloves.
 - Inner: 4 mil Nitrile (Examination grade).
 - Outer: 5-8 mil Nitrile (Extended cuff).

- Rationale: Nitrile provides fair protection against organic acids, but the "chloromethyl" moiety can permeate. Double gloving creates a sacrificial outer layer.
- Eye Protection: Chemical Splash Goggles (ANSI Z87.1+). Safety glasses are insufficient due to dust risks.
- Body: Standard cotton lab coat (buttoned to neck) + Closed-toe leather/composite shoes.

Tier 2: Preparative/Synthesis Scale (> 100 mg)

For reaction setup, workup, and waste handling.

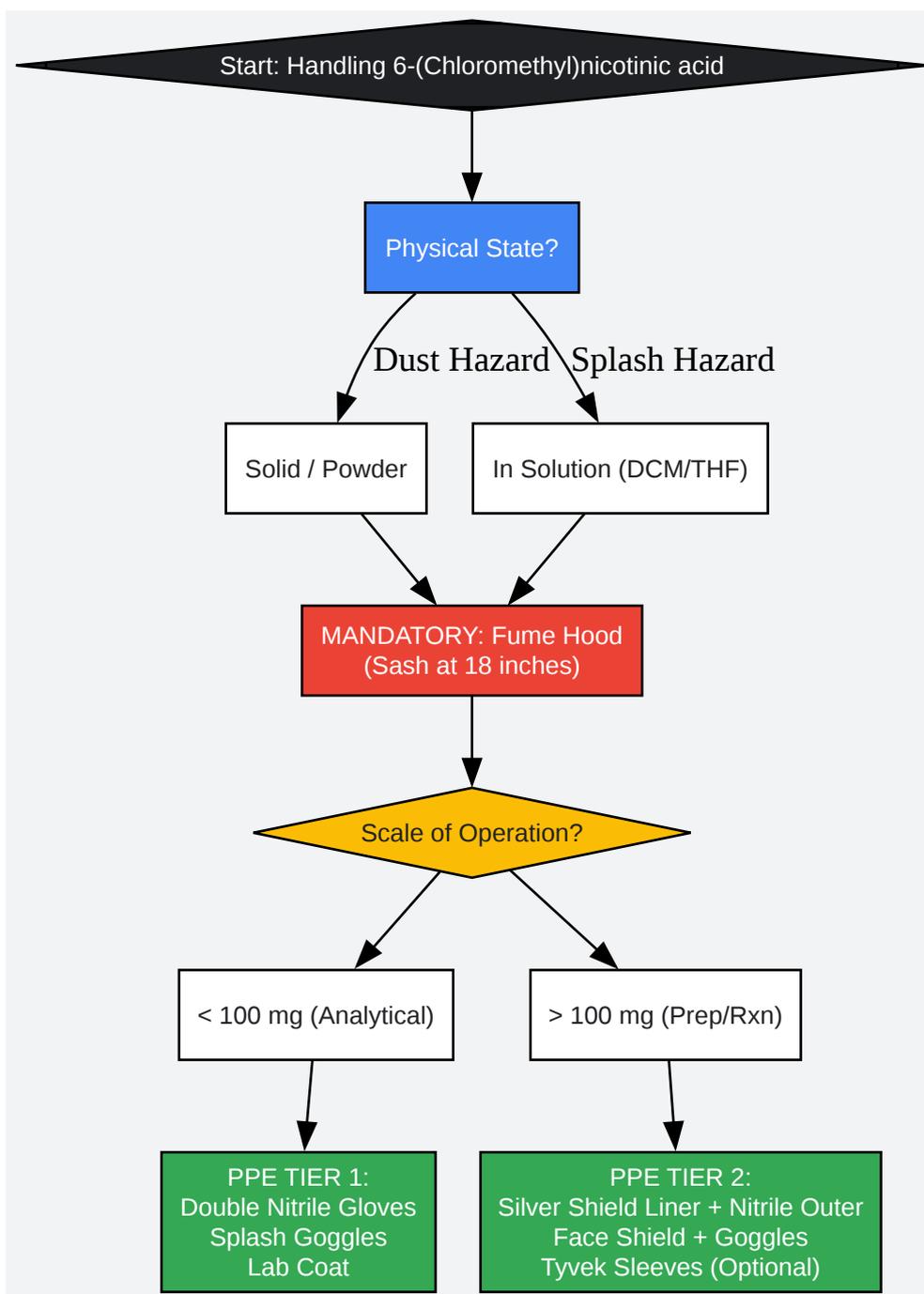
- Engineering Control: Chemical Fume Hood (Dedicated).
- Hand Protection: Laminate/Nitrile Combination.
 - Inner: Silver Shield® / 4H® (PE/EVOH Laminate) - Impermeable to alkyl halides.
 - Outer: 5-8 mil Nitrile (for dexterity and grip).
- Eye/Face Protection: Chemical Splash Goggles + Face Shield (8-inch minimum).
- Respiratory: If handling powder outside a hood (strongly discouraged), use a P100/OV (Organic Vapor/Particulate) respirator.

Glove Breakthrough Data (Conservative Estimates)

Data extrapolated from analogous chlorinated benzyl derivatives.

Glove Material	Thickness (mil)	Est. Breakthrough Time	Recommendation
Latex (Natural Rubber)	5	< 10 mins	DO NOT USE. Rapid degradation.
Standard Nitrile	4-5	30 - 60 mins	Use only for incidental splash protection.
Viton / Butyl	10+	> 480 mins	Excellent, but expensive and poor dexterity.
Silver Shield (Laminate)	2.7	> 480 mins	Gold Standard for primary chemical barrier.

Operational Decision Logic (Visualization)



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Caption: Operational logic flow determining the necessary PPE tier based on physical state and scale of operation.

Procedural Workflows

A. Solubilization & Reaction Setup

- Preparation: Place a disposable absorbent pad (pig mat) in the fume hood.
- Weighing: If using an analytical balance outside the hood, use a closed transfer vessel (tared vial with cap). Never open the stock container on an open bench.
- Solvent Addition: Add solvent (e.g., DCM, DMF) slowly.
 - Note: The chloromethyl group is reactive. Avoid protic solvents (water, alcohols) unless intended for immediate reaction, as this generates HCl gas and the corresponding alcohol/ether.
- Waste Segregation: Do not mix with general organic waste immediately. See Section 7.

B. Spill Response (Solid Powder)

- Evacuate: Clear the immediate area of personnel.
- PPE Up: Don Tier 2 PPE (Laminate gloves are critical here).
- Cover: Gently cover the spill with a solvent-dampened pad (DCM or Acetone) to prevent dust generation.
- Neutralize: Wipe the area with a mild alkaline solution (5% Sodium Bicarbonate) to hydrolyze the chloromethyl group and neutralize acidity.
- Collect: Dispose of cleanup materials as Halogenated Hazardous Waste.

Deactivation & Disposal Strategy

Objective: Destroy the alkylating potential before final disposal.

Quenching Protocol (In-situ): Before disposing of reaction mixtures or mother liquors containing **6-(Chloromethyl)nicotinic acid**:

- Add an excess of a nucleophile, such as Ethanolamine or Aqueous Ammonia.
- Stir for 30 minutes. This converts the reactive alkyl chloride into a benign amino/ether derivative.

- Adjust pH to 7-8.
- Dispose of as Halogenated Organic Waste.

Why? Disposing of the active alkylator into a central waste drum can cause delayed exothermic polymerization or reaction with other waste stream components.

Emergency Medical Response

Print this section and post it on the safety board.

- Skin Contact:
 - Immediate: Wash with soap and water for 15 minutes.^[1]
 - Secondary: Rinse with 5% Sodium Bicarbonate solution if available (neutralizes residual acid).
 - Alert: Monitor for redness/blistering for 24 hours (delayed onset).
- Eye Contact:
 - Flush with water/saline for minimum 15 minutes.^{[1][2][3]} Hold eyelids open.
 - Seek immediate ophthalmological evaluation.
- Inhalation:
 - Move to fresh air.^{[1][2][3][4][5][6]} If coughing or wheezing persists, requires medical observation for potential pulmonary edema.

References

- PubChem. (n.d.). Compound Summary: 6-(Chloromethyl)pyridine-3-carboxylic acid. National Library of Medicine. Retrieved October 26, 2023, from [\[Link\]](#)
- ECHA (European Chemicals Agency). (n.d.). Registration Dossier: 2-(Chloromethyl)pyridine hydrochloride (Structural Analog for Hazard Classification). Retrieved October 26, 2023, from [\[Link\]](#)

- National Research Council (US). (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. [[Link](#)]

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- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. carloth.com [carloth.com]
- 5. chemos.de [chemos.de]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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